

Application Notes and Protocols for LY2940094 in In Vitro Experiments

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Compound of Interest

Compound Name: LY2940094

Cat. No.: B608728

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Introduction

LY2940094 is a potent and selective antagonist of the Nociceptin/Orphanin FQ (N/OFQ) receptor (NOP), also known as the opioid receptor-like 1 (ORL1).^{[1][2]} The NOP receptor is a G protein-coupled receptor (GPCR) involved in a wide range of physiological and pathological processes, including pain, mood, and addiction.^{[3][4]} As an antagonist, **LY2940094** blocks the receptor's activation by its endogenous ligand, N/OFQ, making it a valuable tool for studying the NOP receptor signaling pathway and for preclinical research in areas such as depression and substance abuse disorders.^[5] Proper dissolution and handling of **LY2940094** are critical for obtaining reliable and reproducible results in in vitro experiments.

Data Presentation: Solubility and Storage of LY2940094

The solubility of **LY2940094** is a key factor in the preparation of stock and working solutions. The following tables summarize the solubility data and recommended storage conditions.

Table 1: Solubility of **LY2940094** in Common Solvents

Solvent	Concentration	Notes
DMSO	41.67 mg/mL (86.64 mM)	Use of newly opened, anhydrous DMSO is recommended. Ultrasonic treatment may be required to fully dissolve the compound.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.32 mM)	This vehicle is primarily for in vivo use but indicates the possibility of using co-solvents to maintain solubility in aqueous solutions.[1]
20% Captisol in 25 mM phosphate buffer (pH 3)	Not specified	Used for oral administration in animal models.[6][7]

Table 2: Recommended Storage Conditions for **LY2940094** Stock Solution (in DMSO)

Temperature	Storage Period	Recommendations
-80°C	Up to 6 months	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles. [1]
-20°C	Up to 1 month	Suitable for short-term storage. Aliquot to minimize freeze-thaw cycles.[1]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution of **LY2940094** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LY2940094** in dimethyl sulfoxide (DMSO).

Materials:

- **LY2940094** powder
- Anhydrous (newly opened) Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Calculate the required amount of **LY2940094**: The molecular weight of **LY2940094** is 481.01 g/mol . To prepare 1 mL of a 10 mM stock solution, weigh out 4.81 mg of **LY2940094** powder.
- Dissolution: Add the weighed **LY2940094** to a sterile vial. Add the appropriate volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution).
- Solubilization: Tightly cap the vial and vortex for 2-3 minutes. If the compound is not fully dissolved, sonicate the vial in an ultrasonic bath for 10-15 minutes. Visually inspect the solution to ensure it is clear and free of particulates.[\[1\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to minimize the number of freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[1\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Cell Culture Experiments

This protocol details the dilution of the DMSO stock solution into an aqueous cell culture medium. To avoid precipitation of the hydrophobic compound, a serial dilution approach is recommended.

Materials:

- 10 mM **LY2940094** stock solution in DMSO

- Sterile cell culture medium appropriate for your cell line
- Sterile tubes for dilution

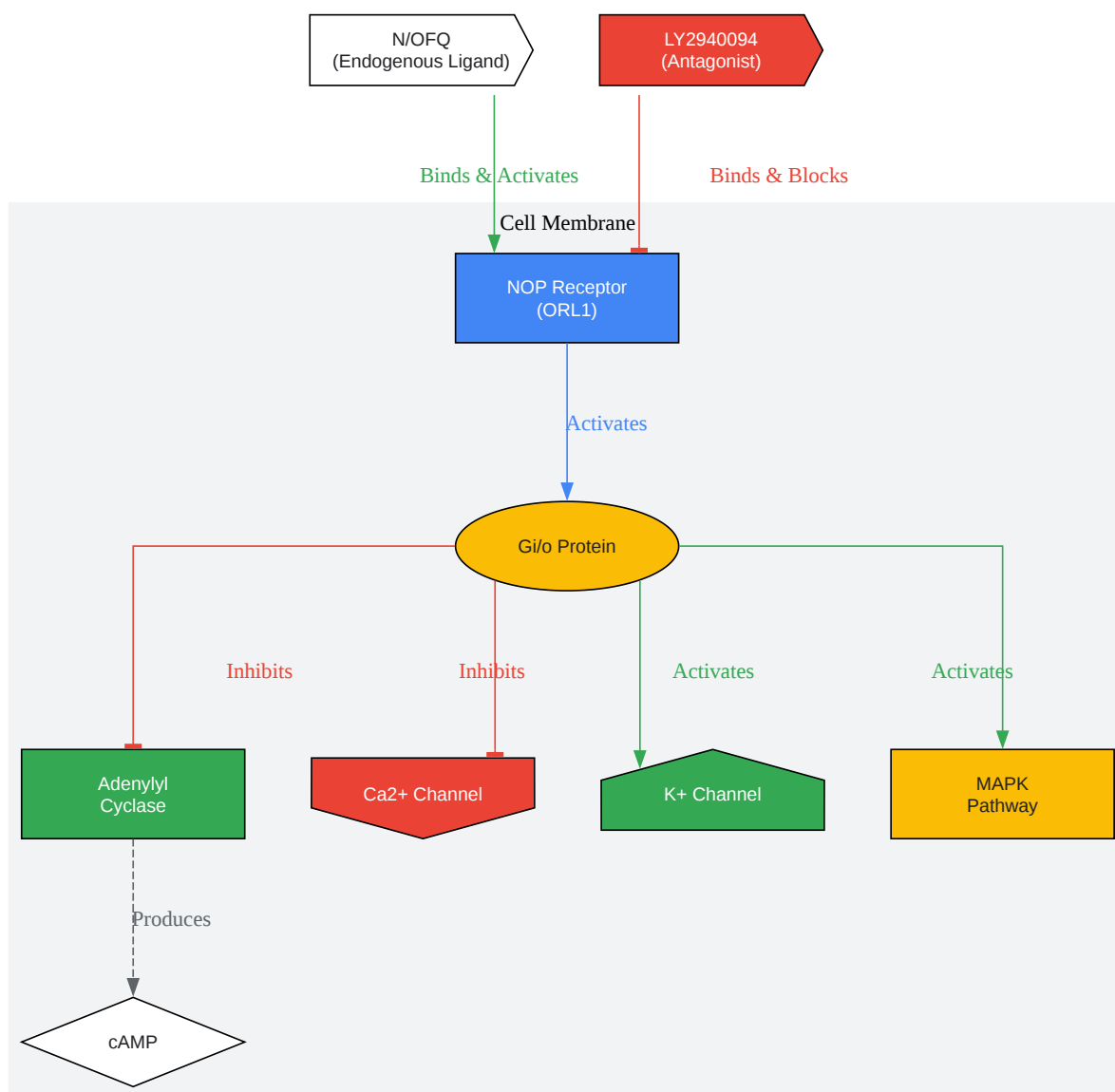
Procedure:

- **Determine the Final Concentration:** Decide on the final concentrations of **LY2940094** required for your experiment. Effective concentrations in cell-based assays can range from nanomolar to micromolar.[6]
- **Maintain Low DMSO Concentration:** It is crucial to keep the final concentration of DMSO in the cell culture medium as low as possible, ideally $\leq 0.1\%$, to avoid solvent-induced cytotoxicity or off-target effects. Most cell lines can tolerate up to 0.5% DMSO, but this should be determined empirically for your specific cell type.[1][8]
- **Serial Dilution:** a. **Intermediate Dilution:** First, prepare an intermediate dilution of the 10 mM stock solution in cell culture medium. For example, to prepare a 100 μM working solution from a 10 mM stock, you can perform a 1:100 dilution (e.g., add 10 μL of 10 mM stock to 990 μL of culture medium). Mix thoroughly by gentle pipetting or vortexing. b. **Final Dilution:** Add the appropriate volume of the intermediate dilution to your cell culture wells to achieve the desired final concentration. For example, to achieve a final concentration of 1 μM in 1 mL of culture, add 10 μL of the 100 μM intermediate solution.
- **Vehicle Control:** Always include a vehicle control in your experiments. This should contain the same final concentration of DMSO as the highest concentration of **LY2940094** used in your experiment.
- **Precipitation Check:** After adding the compound to the medium, visually inspect for any signs of precipitation. If precipitation occurs, you may need to lower the final concentration or use a lower concentration intermediate stock solution.

Mandatory Visualizations

Signaling Pathway of LY2940094 Action

The following diagram illustrates the signaling pathway of the NOP receptor and the mechanism of action of **LY2940094**.

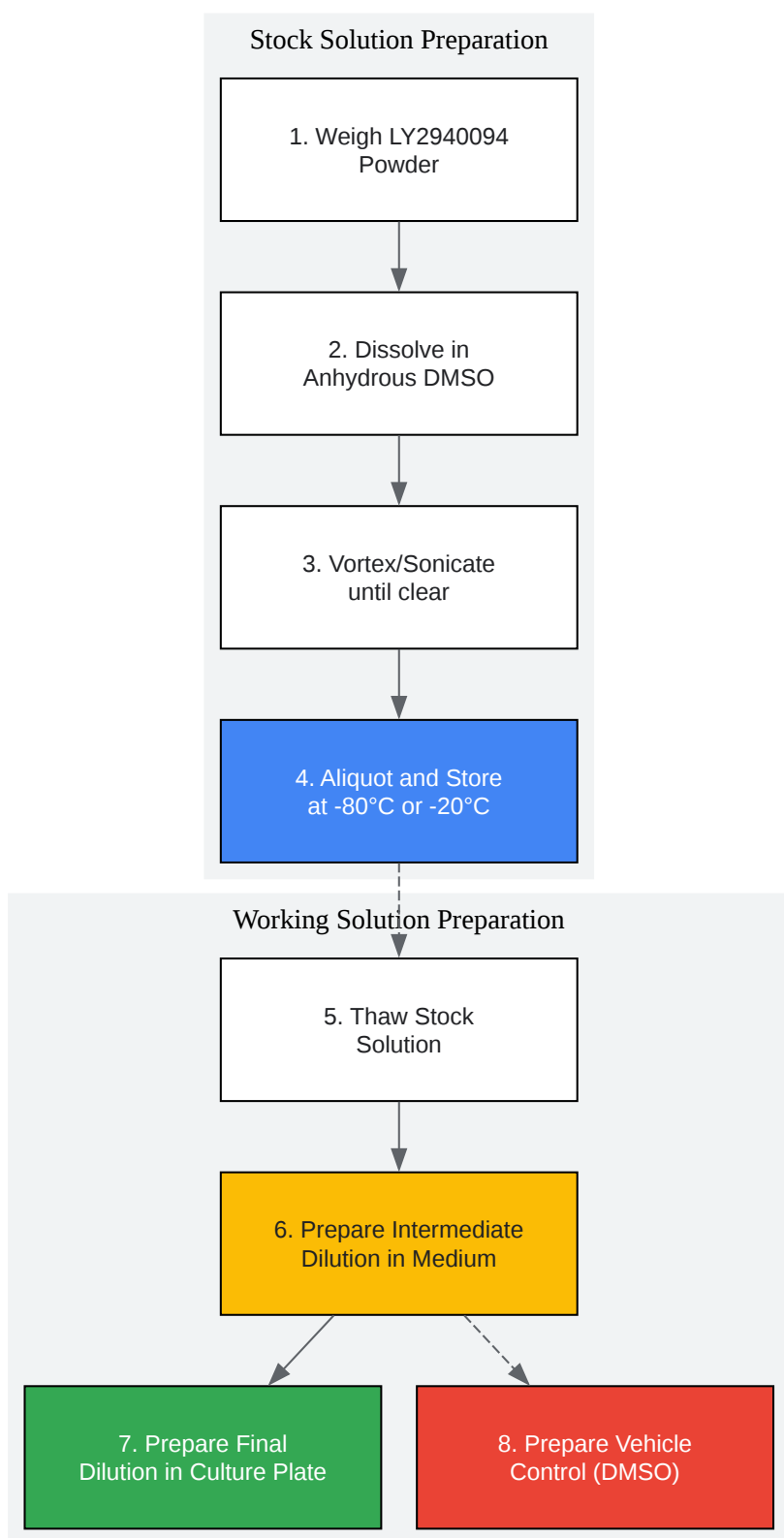


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Caption: NOP receptor signaling and **LY2940094** antagonism.

Experimental Workflow for LY2940094 Solution Preparation

The diagram below outlines the workflow for preparing **LY2940094** solutions for in vitro experiments.



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Caption: Workflow for **LY2940094** solution preparation.

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References

- 1. lifetein.com [lifetein.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Nociceptin/Orphanin FQ Receptor Structure, Signaling, Ligands, Functions, and Interactions with Opioid Systems - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. medchemexpress.cn [medchemexpress.cn]
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